

5-Ethyl-2-nonanol: A Versatile Chemical Intermediate in Synthesis

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Compound of Interest

Compound Name: *5-Ethyl-2-nonanol*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

5-Ethyl-2-nonanol, a branched-chain secondary alcohol, serves as a crucial chemical intermediate in the synthesis of a variety of commercially significant compounds. Its unique molecular structure, featuring a hydroxyl group at the second position and an ethyl branch at the fifth position of a nonane backbone, imparts specific chemical reactivity and physical properties that make it a valuable building block in the production of surfactants, insect pheromones, and potentially in the development of novel agrochemicals and pharmaceuticals. This technical guide provides a comprehensive overview of the synthesis, properties, and key applications of **5-Ethyl-2-nonanol**, with a focus on detailed experimental protocols and quantitative data to support research and development endeavors.

Physicochemical Properties

Understanding the fundamental physicochemical properties of **5-Ethyl-2-nonanol** is essential for its effective use as a chemical intermediate. These properties influence its behavior in chemical reactions, its solubility in various solvents, and its handling and storage requirements.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₄ O	[1] [2]
Molecular Weight	172.31 g/mol	[1] [3]
CAS Number	103-08-2	[1] [2]
IUPAC Name	5-ethylnonan-2-ol	[1]
Appearance	Colorless liquid	[3]
Boiling Point	223-225 °C	[3]
Density	0.826 - 0.845 g/cm ³	[3]
LogP (Octanol/Water)	4.2	[4]
Water Solubility	Low	[4]

Synthesis of 5-Ethyl-2-nonanol

Several synthetic routes have been established for the production of **5-Ethyl-2-nonanol**. The choice of method often depends on factors such as the desired purity, yield, and the availability of starting materials. The two primary methods are the reduction of 5-ethyl-2-nonenone and the alkylation of 2-nonalol.

Comparison of Synthesis Methods

Synthesis Method	Starting Material	Reagents/Catalyst	Typical Yield	Reference
Reduction of Ketone	5-Ethyl-2-nonenone	Sodium Borohydride (NaBH ₄) or Pd/C	>70%	[3]
Alkylation of Alcohol	2-Nonanol	Ethyl bromide	45-55%	[3]

Experimental Protocols

1. Synthesis via Reduction of 5-Ethyl-2-nonenone

This method offers high regioselectivity and good yields.[3]

- Materials:

- 5-Ethyl-2-nonenone
- Sodium borohydride (NaBH_4)
- Methanol
- Diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

- Procedure:

- In a round-bottom flask, dissolve 5-ethyl-2-nonenone in methanol.
- Cool the solution in an ice bath.
- Slowly add sodium borohydride to the stirred solution.
- After the addition is complete, continue stirring at room temperature for 1 hour.
- Quench the reaction by the slow addition of a saturated aqueous ammonium chloride solution.
- Extract the product with diethyl ether.
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.
- Remove the solvent under reduced pressure to obtain **5-Ethyl-2-nonanol**.

2. Synthesis via Alkylation of 2-Nonanol

This is a classical approach for the formation of the carbon-carbon bond at the 5-position.[3]

- Materials:

- 2-Nonanol
- Sodium hydride (NaH)
- Anhydrous tetrahydrofuran (THF)
- Ethyl bromide
- Water
- Diethyl ether
- Anhydrous magnesium sulfate

- Procedure:

- In a flame-dried, three-necked flask under an inert atmosphere, suspend sodium hydride in anhydrous THF.
- Add 2-nonal dropwise to the suspension at 0 °C.
- Allow the mixture to warm to room temperature and stir until the evolution of hydrogen gas ceases.
- Cool the resulting alkoxide solution to 0 °C and add ethyl bromide dropwise.
- After the addition, allow the reaction mixture to stir at room temperature overnight.
- Carefully quench the reaction with water.
- Extract the product with diethyl ether.
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.
- Remove the solvent under reduced pressure and purify the crude product by fractional distillation to yield **5-Ethyl-2-nonal**.

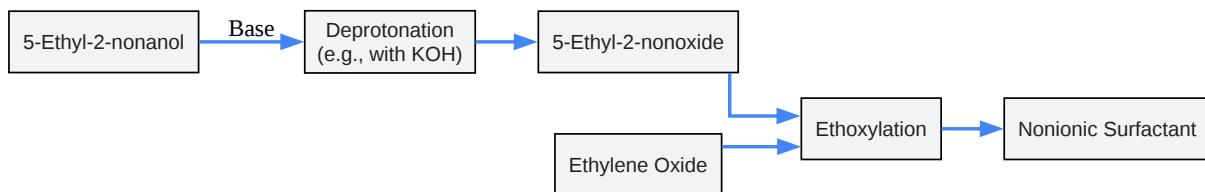
Role as a Chemical Intermediate

The branched structure and the presence of a reactive hydroxyl group make **5-Ethyl-2-nonanol** a versatile intermediate in organic synthesis.

Precursor for Nonionic Surfactants

5-Ethyl-2-nonanol can be used as a hydrophobic starting material for the synthesis of nonionic surfactants. The hydroxyl group can be ethoxylated or propoxylated to introduce a hydrophilic polyether chain, resulting in an amphiphilic molecule with surface-active properties.

Experimental Workflow: Synthesis of a **5-Ethyl-2-nonanol**-based Nonionic Surfactant



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Caption: General workflow for the synthesis of a nonionic surfactant from **5-Ethyl-2-nonanol**.

Experimental Protocol: Synthesis of a **5-Ethyl-2-nonanol** Ethoxylate

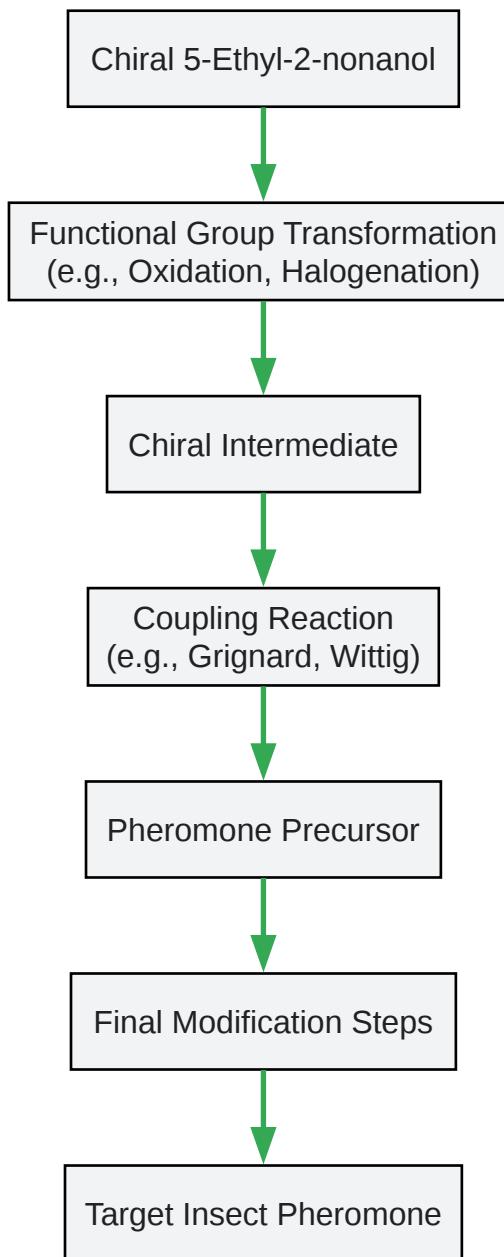
- Materials:
 - **5-Ethyl-2-nonanol**
 - Potassium hydroxide (catalyst)
 - Ethylene oxide
- Procedure:
 - Charge a high-pressure reactor with **5-Ethyl-2-nonanol** and potassium hydroxide.

- Heat the mixture under vacuum to remove any traces of water.
- Pressurize the reactor with nitrogen and then introduce a calculated amount of ethylene oxide at a controlled temperature and pressure.
- Maintain the reaction mixture at the desired temperature until the pressure stabilizes, indicating the consumption of ethylene oxide.
- Cool the reactor and neutralize the catalyst.
- The resulting product is a **5-Ethyl-2-nonanol** ethoxylate, a nonionic surfactant.

Intermediate in Insect Pheromone Synthesis

The specific stereochemistry of **5-Ethyl-2-nonanol** can be exploited in the synthesis of certain insect pheromones. Chiral alcohols are valuable building blocks for the asymmetric synthesis of complex natural products. While specific examples directly utilizing **5-Ethyl-2-nonanol** are not abundant in readily available literature, its structural motifs are relevant to pheromone chemistry. The synthesis of insect pheromones often involves the coupling of chiral fragments to achieve the desired stereoisomer with high purity.[\[5\]](#)[\[6\]](#)

Logical Relationship: Role in Chiral Pheromone Synthesis



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Caption: Logical steps for utilizing chiral **5-Ethyl-2-nonal** in pheromone synthesis.

Potential Applications in Drug Development and Agrochemicals

While specific, commercialized examples are not widely documented, the structural features of **5-Ethyl-2-nonal** make it a candidate for exploration in drug discovery and agrochemical research. The branched alkyl chain can enhance lipid solubility, which is a crucial factor for the

bioavailability of drug molecules and the efficacy of pesticides. The secondary alcohol provides a handle for further chemical modifications to introduce pharmacophores or other desired functional groups.

Conclusion

5-Ethyl-2-nonanol is a valuable and versatile chemical intermediate with established applications in the production of surfactants and potential utility in the synthesis of complex molecules such as insect pheromones. The synthetic routes to this alcohol are well-defined, with the reduction of the corresponding ketone offering a high-yield pathway. For researchers and professionals in drug development and agrochemical synthesis, the unique branched structure of **5-Ethyl-2-nonanol** presents an opportunity to design and create novel molecules with tailored properties. Further exploration of its applications in these fields is warranted.

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- To cite this document: BenchChem. [5-Ethyl-2-nonanol: A Versatile Chemical Intermediate in Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092646#role-of-5-ethyl-2-nonanol-as-a-chemical-intermediate]

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